

# Formulation and application techniques for Benfuracarb in field conditions

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## Compound of Interest

Compound Name: Benfuracarb

Cat. No.: B1667993

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## Application Notes and Protocols for Benfuracarb in Field Conditions

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the formulation and field application techniques for the carbamate insecticide and nematicide, **Benfuracarb**. The included protocols are intended to serve as a guide for research and development purposes.

## Data Presentation

### Table 1: Benfuracarb Formulations and Target Pests

Formulation Type	Concentration	Target Pests	Target Crops	Reference
Granules (G)	3%, 5%, 10%	Root-knot nematodes (Meloidogyne incognita), Stem borer, Leaf folder, Brown plant hopper, Rice gall midge, Wireworms, Rootworms	Brinjal (Eggplant), Rice, Maize, Sugar beet, Vegetables	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Emulsifiable Concentrate (EC)	20%, 40%	Aphids, Diamondback moth, Thrips, Leaf miner	Vegetables, Fruit trees, Citrus, Maize, Rice, Sugar beet	<a href="#">[1]</a> <a href="#">[4]</a>
Wettable Powder (WP)	25%	General insect pests	Maize, Sugar beet, Rice, Vegetables	
Seed Treatment/Coating	Varies	Soil-borne insects, Aphids, Chrysomelidae, Elateridae	Maize, Soybean, Paddy rice, Cotton, Wheat	

**Table 2: Summary of Field Application Rates and Efficacy of Benfuracarb**

Crop	Formulation	Application Method	Application Rate	Target Pest	Efficacy/ Results	Reference
Brinjal (Eggplant)	3% Granules	Soil Application	80 kg/ha	Root-knot nematode (Meloidogyne incognita)	74.49% reduction in nematode population 60 days after treatment.	
Brinjal (Eggplant)	Emulsifiable Concentrate	Foliar Spray	0.50 µg/g	General insect pests	Residues persisted for up to 12 days in fruits and 10 days in soil.	
Maize	Granules	Soil Treatment	0.5 - 2.0 kg a.i./ha	Chrysomelidae, Elateridae, Aphididae	Effective control reported.	
Rice	Granules	Nursery box treatment	1.5 - 4.0 g/nursery box	Lissorhoptrus oryzophilus	Effective control at transplanting.	
Vegetables	Granules	Soil Treatment	1.0 - 2.5 kg/ha	Chrysomelidae, Elateridae, Aphididae	Effective control reported.	
Sugar Beet	Granules	Soil Treatment	0.5 - 1.0 kg/ha	Chrysomelidae, Elateridae, Aphididae	Effective control reported.	

Various Crops	Seed Treatment	Seed Coating	0.4 - 1.5 kg/100 kg seed	Soil and early-season insect pests	Provides protection during seedling stage.
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**Table 3: Persistence and Half-life of Benfuracarb**

Application	Substrate	Application Rate	Persistence	Half-life (t <sub>1/2</sub> )	Reference
Foliar Spray	Brinjal Fruit	0.25 µg/g	Up to 7 days	3.90 days	
Foliar Spray	Brinjal Fruit	0.50 µg/g	Up to 12 days	4.73 days	
Foliar Spray	Mollisol Soil	0.25 µg/g	Up to 7 days	3.54 days	
Foliar Spray	Mollisol Soil	0.50 µg/g	Up to 10 days	3.75 days	

## Experimental Protocols

### Protocol 2.1: Field Efficacy Trial of Granular Benfuracarb for Root-Knot Nematode Control in Brinjal

Objective: To evaluate the efficacy of different application rates of **Benfuracarb** 3G in controlling the root-knot nematode (*Meloidogyne incognita*) in a field setting.

Materials:

- **Benfuracarb** 3% Granular (3G) formulation.
- Brinjal (eggplant) seedlings (specify cultivar).
- Standard agronomic inputs (fertilizers, irrigation).
- Plot demarcation equipment.
- Hand-operated granule applicator or pre-calibrated containers.

- Microscope, counting slides (for nematode assessment).
- Root and soil sampling equipment.
- Data collection sheets.

#### Methodology:

- Experimental Design:
  - Lay out the experiment in a Randomized Complete Block Design (RCBD) with a specified number of treatments and replicates (e.g., 4 replicates).
  - Define plot sizes (e.g., 3m x 4m) with appropriate buffer zones between plots.
  - Treatments should include a range of **Benfuracarb** 3G application rates (e.g., 20, 33, 50, 80 kg/ha ), a positive control (e.g., Carbofuran 3G @ 66 kg/ha ), and an untreated control.
- Land Preparation and Baseline Sampling:
  - Prepare the field according to standard local practices for brinjal cultivation.
  - Collect initial soil samples from the experimental area to determine the baseline nematode population.
- Treatment Application:
  - Just before transplanting the brinjal seedlings, apply the granular treatments as per the experimental design.
  - Ensure uniform distribution of the granules over the plot surface.
  - Incorporate the granules into the soil to a depth of approximately 5-10 cm using a hand rake or cultivator.
- Transplanting and Crop Management:
  - Transplant healthy, uniform brinjal seedlings into the treated plots at a specified spacing.

- Follow standard agronomic practices for irrigation, fertilization, and weed control throughout the trial period.
- Data Collection:
  - Nematode Population Assessment: At predefined intervals (e.g., 30 and 60 days after treatment), randomly uproot a specified number of plants (e.g., 2 plants) per replicate.
    - Carefully wash the roots and count the number of root knots (galls).
    - Collect soil samples from the root zone of the sampled plants.
    - Extract nematodes from the soil samples using a method such as the modified Baermann's funnel technique.
    - Count the number of nematodes under a microscope.
  - Phytotoxicity Assessment: Visually inspect plants for any signs of phytotoxicity (e.g., stunting, chlorosis, necrosis) at regular intervals.
  - Yield Data: Harvest mature brinjal fruits from each plot, and record the total weight to compute the yield per hectare.
- Data Analysis:
  - Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the significance of differences between treatments.
  - Calculate the percentage reduction in nematode population over the untreated control.

## Protocol 2.2: Laboratory Preparation and Application of Benfuracarb Seed Coating for Efficacy Screening

Objective: To prepare a **Benfuracarb**-based seed coating and apply it to seeds for laboratory or greenhouse-based efficacy screening against early-season insect pests.

Materials:

- **Benfuracarb** technical grade or a concentrated formulation (e.g., 40% EC).
- Film-forming agent (e.g., polyvinyl alcohol).
- Wetting agent.
- Dispersant.
- Filler (e.g., kaolin).
- Warning coloration agent.
- Target crop seeds (e.g., maize, cotton).
- Laboratory-scale seed treater or a rotating drum.
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses, respirator.

#### Methodology:

- Formulation Preparation:
  - In a fume hood, prepare a slurry by mixing the film-forming agent, wetting agent, dispersant, warning coloration, and filler with a suitable solvent (typically water).
  - Slowly add the required amount of **Benfuracarb** to the slurry while continuously stirring to ensure a homogenous mixture. The exact ratios of components will depend on the desired final concentration on the seed.
- Seed Treatment Application:
  - Weigh a known quantity of seeds and place them in the seed treater.
  - While the seeds are being gently agitated, slowly add the prepared **Benfuracarb** slurry.
  - Continue agitation until all seeds are uniformly coated.
  - The target application rate should be calculated as kg of active ingredient per 100 kg of seed (e.g., 0.4-1.5 kg a.i./100 kg seed).

- Drying:
  - Spread the coated seeds in a thin layer on a tray and allow them to air dry in a well-ventilated area, away from direct sunlight.
  - Ensure seeds are completely dry before packaging or planting to avoid clumping and ensure proper germination.
- Quality Control and Efficacy Testing:
  - Germination Test: Conduct a germination test on the treated seeds compared to untreated seeds to assess any phytotoxic effects.
  - Efficacy Bioassay: Plant the treated seeds in soil infested with the target pest (e.g., wireworms) in a greenhouse setting.
  - Assess seedling emergence, plant health, and the level of pest damage compared to untreated controls.

## Protocol 2.3: Residue Analysis of Benfuracarb and its Metabolites in Soil

Objective: To determine the concentration of **Benfuracarb** and its primary metabolites (e.g., carbofuran) in soil samples from a treated field.

Materials:

- Soil sampling equipment (auger, trowel).
- Homogenizer/blender.
- Extraction solvents (e.g., methanol, dichloromethane).
- Silver nitrate solution.
- Hydrochloric acid (0.25 N).
- Solid Phase Extraction (SPE) cartridges (e.g., silica gel, Florisil) for cleanup.

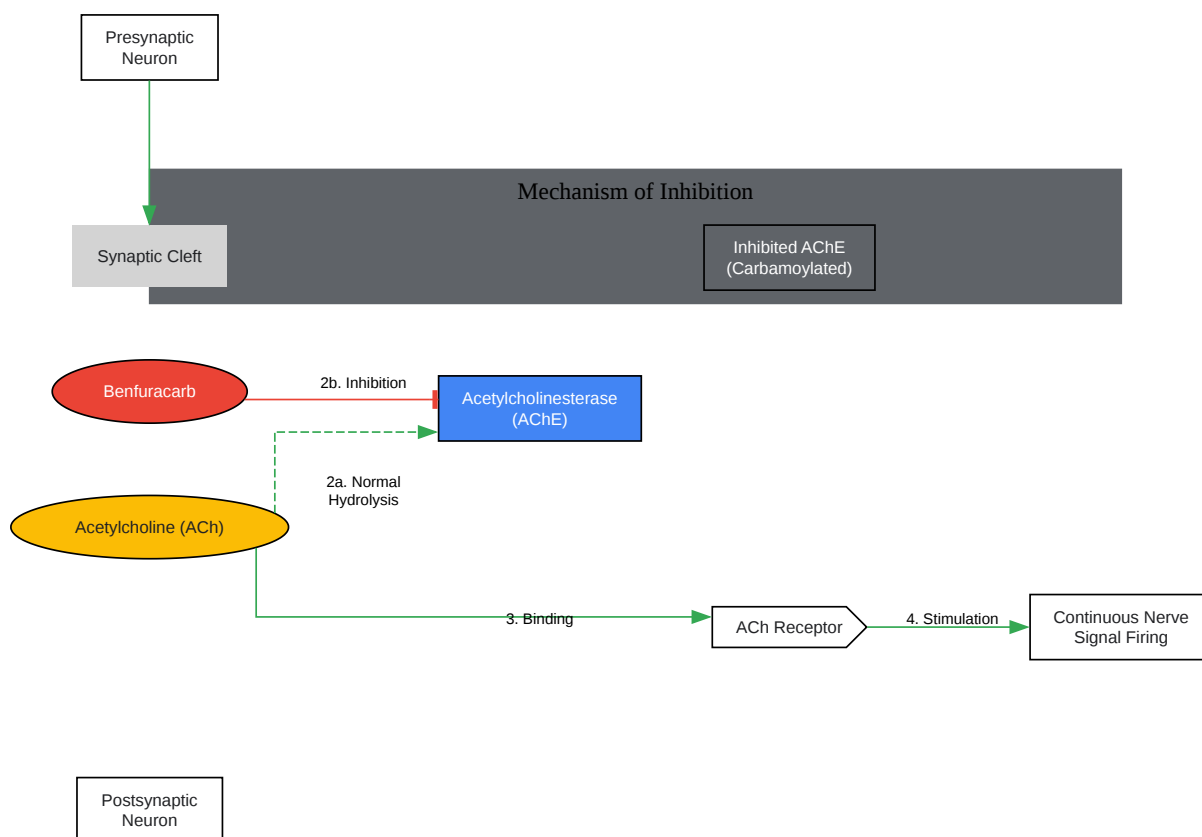
- Rotary evaporator.
- Gas Chromatograph (GC) with a suitable detector (e.g., Nitrogen-Phosphorus Detector - NPD, or Mass Spectrometer - MS).
- Analytical standards of **Benfuracarb** and its metabolites.

#### Methodology:

- Sample Collection and Preparation:
  - Collect soil samples from the treated field at specified depths and time intervals post-application.
  - Air-dry the soil samples and sieve them to remove stones and debris.
  - Homogenize the soil sample.
- Extraction:
  - Weigh a subsample of the homogenized soil (e.g., 20-50 g) into an extraction flask.
  - Add silver nitrate solution to prevent the degradation of **Benfuracarb** during extraction.
  - Add the extraction solvent (e.g., methanol) and shake vigorously for a specified period.
  - Filter the extract.
  - To extract conjugated metabolites, the soil homogenate can be subjected to acid hydrolysis (e.g., refluxing with 0.25 N HCl) followed by extraction with a non-polar solvent like dichloromethane.
- Cleanup:
  - Concentrate the crude extract using a rotary evaporator.
  - Perform a liquid-liquid partition with dichloromethane.

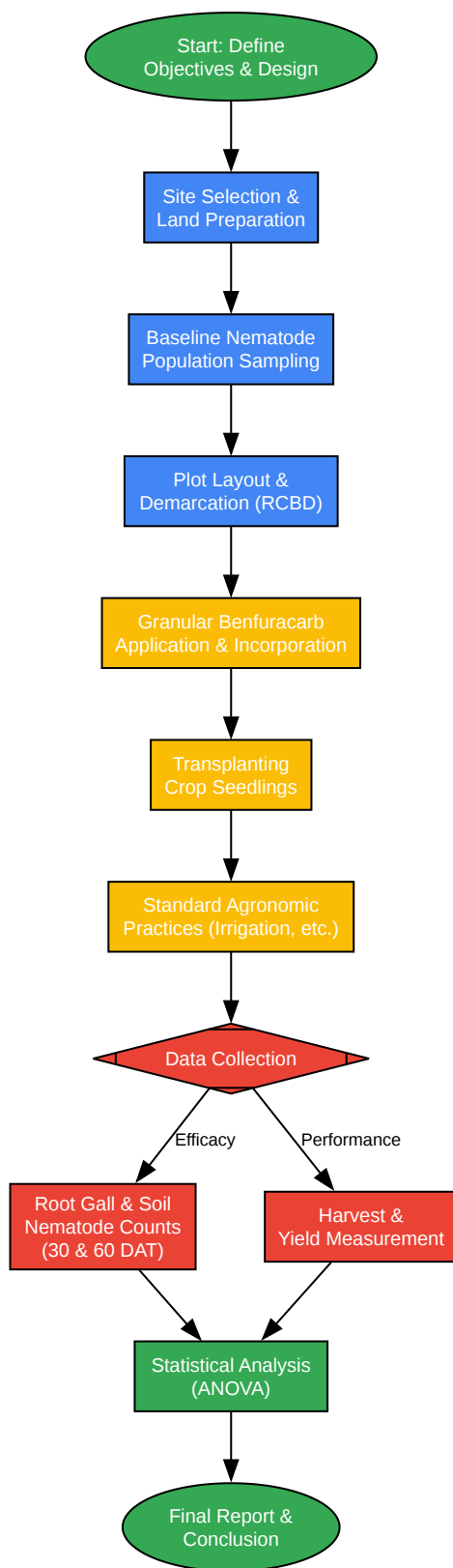
- Pass the concentrated extract through a pre-conditioned SPE cartridge (e.g., Florisil) to remove interfering co-extractives.
- Elute the analytes of interest with a suitable solvent mixture.
- Analysis:
  - Concentrate the cleaned extract to a final volume (e.g., 1 mL).
  - Inject an aliquot of the final extract into the GC-NPD or GC-MS system.
  - Identify and quantify **Benfuracarb** and its metabolites by comparing their retention times and peak areas/heights to those of the analytical standards.
- Quantification:
  - Prepare a calibration curve using the analytical standards.
  - Calculate the concentration of the residues in the original soil sample, expressing the results in mg/kg or µg/g.

## Mandatory Visualizations



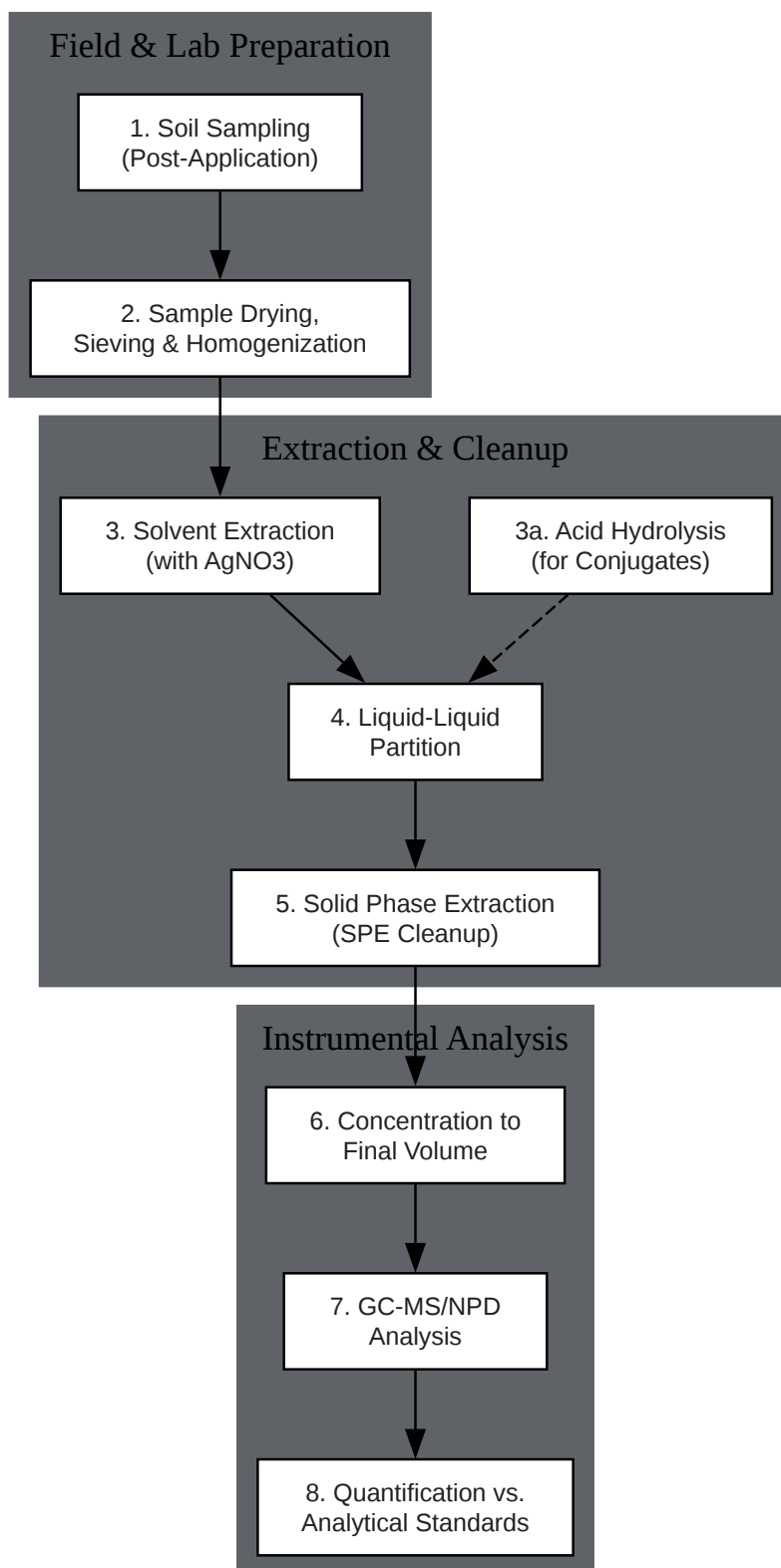
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Caption: Mode of Action: Inhibition of Acetylcholinesterase (AChE) by **Benfuracarb**.



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Caption: Experimental workflow for a granular **Benfuracarb** field efficacy trial.



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Caption: Workflow for **Benfuracarb** residue analysis in soil samples.

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